Synthesis and Characterization of Avanafil-d4: A Technical Guide

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Compound of Interest

Compound Name: *Avanafil-d4*

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This technical guide provides a comprehensive overview of the synthesis and characterization of **Avanafil-d4**, an isotopically labeled version of the phosphodiesterase type 5 (PDE5) inhibitor, Avanafil. The introduction of deuterium atoms into the molecule provides a valuable tool for various research applications, including pharmacokinetic studies, metabolic profiling, and use as an internal standard in quantitative bioanalysis.

Introduction

Avanafil is a second-generation PDE5 inhibitor approved for the treatment of erectile dysfunction.[1][2][3] Its rapid onset of action and favorable side-effect profile make it a significant therapeutic agent.[1][3][4] Isotopically labeled analogues of pharmaceuticals, such as **Avanafil-d4**, are critical for drug metabolism and pharmacokinetic (DMPK) studies, serving as ideal internal standards for mass spectrometry-based quantification.[5][6] The four deuterium atoms in **Avanafil-d4** provide a distinct mass shift, allowing for its differentiation from the unlabeled drug without significantly altering its chemical properties.

This guide outlines a proposed synthetic route for **Avanafil-d4** and details the analytical methodologies for its characterization, including nuclear magnetic resonance (NMR)

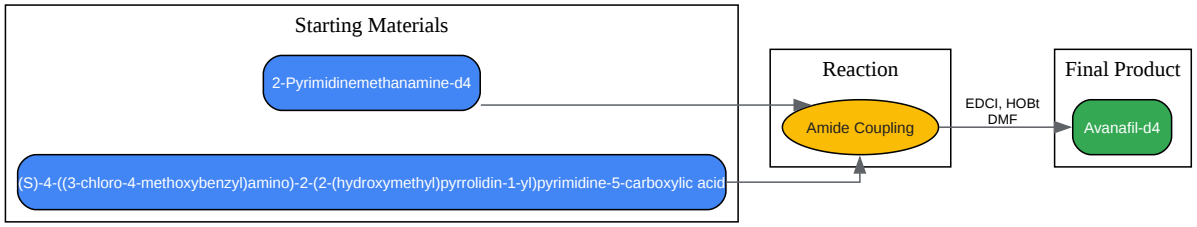
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spectroscopy, mass spectrometry (MS), and high-performance liquid chromatography (HPLC).

Proposed Synthesis of **Avanafil-d4**

The synthesis of **Avanafil-d4** can be achieved by modifying the established synthetic routes of Avanafil.[7][8] A plausible approach involves the use of a deuterated starting material. Specifically, the deuterium atoms can be incorporated into the pyrimidinemethyl amine moiety.

The proposed synthetic pathway is illustrated below:



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Figure 1: Proposed synthesis of **Avanafil-d4**.

Experimental Protocol: Amide Coupling

- Dissolution: Dissolve (S)-4-((3-chloro-4-methoxybenzyl)amino)-2-(2-(hydroxymethyl)pyrrolidin-1-yl)pyrimidine-5-carboxylic acid (1.0 eq) in anhydrous N,N-Dimethylformamide (DMF).
- Activation: Add 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDCI) (1.2 eq) and Hydroxybenzotriazole (HOBt) (1.2 eq) to the solution. Stir the mixture at room temperature for 30 minutes to activate the carboxylic acid.
- Coupling: Add 2-Pyrimidinemethanamine-d4 (1.1 eq) to the reaction mixture.
- Reaction Monitoring: Stir the reaction at room temperature and monitor its progress by thin-layer chromatography (TLC) or LC-MS until the starting material is consumed.

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- Work-up: Upon completion, pour the reaction mixture into water and extract with ethyl acetate. Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel to yield **Avanafil-d4**.

Characterization of **Avanafil-d4**

The successful synthesis of **Avanafil-d4** is confirmed through a combination of analytical techniques. The following sections detail the expected results from these analyses.

Mass Spectrometry

Mass spectrometry is a primary technique to confirm the incorporation of deuterium atoms. A high-resolution mass spectrum (HRMS) will show a molecular ion peak corresponding to the mass of **Avanafil-d4**.

Parameter	Expected Value (Avanafil)	Expected Value (Avanafil-d4)
Molecular Formula	$C_{23}H_{26}ClN_7O_3$	$C_{23}H_{22}D_4ClN_7O_3$
Monoisotopic Mass	483.1786 g/mol	487.2037 g/mol
$[M+H]^+$	484.1864	488.2115
$[M+Na]^+$	506.1683	510.1934

Table 1: Expected Mass Spectrometry Data for Avanafil and **Avanafil-d4**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectroscopy is used to confirm the structure and the location of deuterium labeling. The spectrum of **Avanafil-d4** is expected to be similar to that of Avanafil, with the key difference being the absence of the proton signals corresponding to the deuterated positions. ^{13}C NMR will show slight upfield shifts for the carbons attached to deuterium.

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Chemical Shift (δ) ppm (Avanafil)	Assignment (Protons)	Expected in Avanafil-d4 Spectrum
~4.6	Methylene protons of pyrimidinemethyl	Absent
~8.7	Pyrimidine protons	Present
~7.0-7.4	Aromatic protons	Present
~3.8	Methoxy protons	Present

Table 2: Expected ^{1}H NMR Spectral Data Comparison.

High-Performance Liquid Chromatography (HPLC)

HPLC is employed to determine the purity of the synthesized **Avanafil-d4**. Due to the isotopic labeling, a slight shift in retention time compared to the unlabeled Avanafil may be observed.

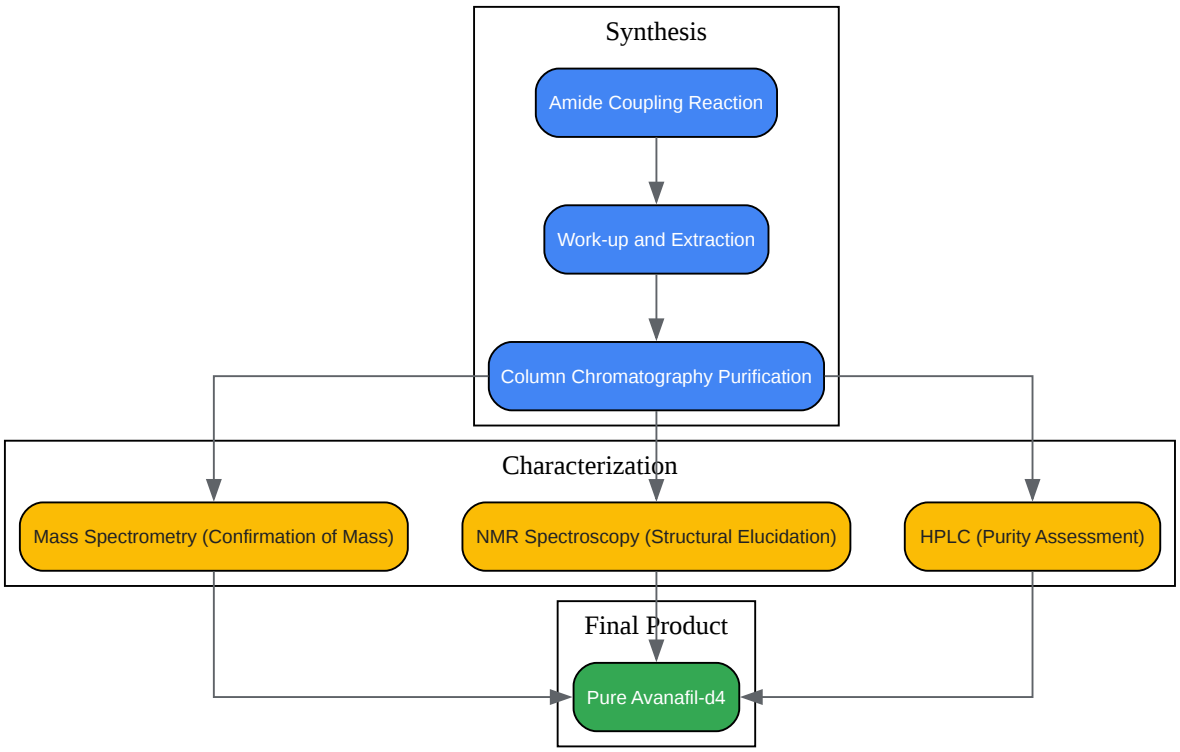
Parameter	Method Details	Expected Result
Column	C18 reverse-phase (e.g., 4.6 x 150 mm, 5 µm)	Sharp, symmetric peak
Mobile Phase	Gradient of acetonitrile and water with 0.1% formic acid	Consistent retention time
Flow Rate	1.0 mL/min	-
Detection	UV at 230 nm	-
Purity	Determined by peak area percentage	>98%

Table 3: HPLC Method Parameters and Expected Purity.

Experimental and Analytical Workflow

The overall process from synthesis to final characterization follows a logical progression to ensure the quality and identity of the final compound.

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Figure 2: Overall workflow for the synthesis and characterization of **Avanafil-d4**.

Conclusion

This technical guide provides a framework for the synthesis and characterization of **Avanafil-d4**. The proposed synthetic route offers a straightforward method for introducing deuterium labels. The detailed analytical protocols are essential for confirming the successful synthesis, isotopic incorporation, and purity of the final product. **Avanafil-d4** produced through these methods will be a valuable tool for researchers in the fields of drug metabolism, pharmacokinetics, and clinical drug development.

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References

- 1. Avanafil for the treatment of erectile dysfunction: initial data and clinical key properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Avanafil | C23H26ClN7O3 | CID 9869929 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Avanafil: A comprehensive drug profile [pubmed.ncbi.nlm.nih.gov]
- 4. Avanafil | 330784-47-9 [chemicalbook.com]
- 5. An Isotopic Labeling Approach Linking Natural Products with Biosynthetic Gene Clusters - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. medkoo.com [medkoo.com]
- 8. US20160362400A1 - Avanafil preparation method - Google Patents [patents.google.com]

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